Application Notes: Synthesis of 3-tert-butyl-1H-pyrazole-5-carbohydrazide

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Compound of Interest	
Compound Name:	*ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate*
CAS No.:	*916791-97-4*
Cat. No.:	*B3021035*

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Abstract

This document provides a comprehensive guide for the synthesis of 3-tert-butyl-1H-pyrazole-5-carbohydrazide from its corresponding ethyl ester, **ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate**. We delve into the underlying nucleophilic acyl substitution mechanism, offer a detailed, field-tested laboratory protocol, and underscore the critical safety measures required when handling hydrazine. The resulting carbohydrazide is a pivotal building block in medicinal chemistry, serving as a precursor for a wide array of pharmacologically active heterocyclic compounds. This guide is intended for researchers in organic synthesis, medicinal chemistry, and drug development.

Scientific Principles and Reaction Mechanism

The conversion of an ester to a carbohydrazide is a classic example of a nucleophilic acyl substitution reaction.[1][2] In this process, the highly nucleophilic hydrazine molecule displaces the ethoxy group of the ester.

Causality of Experimental Design:

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- Nucleophile: Hydrazine (N_2H_4), typically used as hydrazine hydrate (a solution in water), is an excellent nucleophile due to the presence of lone pairs of electrons on its adjacent nitrogen atoms. This high nucleophilicity allows it to effectively attack the electron-deficient carbonyl carbon of the ester.

- Substrate: The carbonyl carbon of **ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate** is electrophilic, making it susceptible to nucleophilic attack. The stability of the pyrazole ring ensures it remains intact throughout the reaction.

- Leaving Group: The ethoxide ion ($^-OCH_2CH_3$) is a reasonably good leaving group, especially after protonation by a protic solvent (like the ethanol byproduct or water from hydrazine hydrate), which converts it to the neutral and stable ethanol molecule.

- Thermodynamics: The reaction is typically driven to completion by using a slight excess of hydrazine hydrate and often by heating the mixture to reflux.[3][4] This provides the necessary activation energy and shifts the equilibrium towards the product side.

The mechanism proceeds in the following discrete steps:

- Nucleophilic Attack: The terminal nitrogen of hydrazine attacks the electrophilic carbonyl carbon of the pyrazole ester.

- Tetrahedral Intermediate Formation: The carbon-oxygen double bond breaks, forming a negatively charged oxygen and creating a tetrahedral intermediate.

- Leaving Group Elimination: The tetrahedral intermediate collapses, reforming the carbonyl double bond and expelling the ethoxide ion as the leaving group.

- Proton Transfer: The ethoxide ion, a strong base, is neutralized by a proton transfer, likely from the newly formed hydrazide or the solvent, to generate ethanol. This final step results in the stable 3-tert-butyl-1H-pyrazole-5-carbohydrazide product.

Caption: Figure 1: Nucleophilic Acyl Substitution Mechanism.

Application in Drug Discovery

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Pyrazole derivatives are a cornerstone of medicinal chemistry, forming the core structure of numerous FDA-approved drugs.[5] The product of this reaction, 3-tert-butyl-1H-pyrazole-5-carbohydrazide, is not an end in itself but rather a highly versatile synthetic intermediate.[6][7] The carbohydrazide moiety (-CONHNH$_2$) is a key functional handle that allows for a multitude of subsequent chemical transformations.

Researchers can leverage this intermediate to synthesize libraries of novel compounds for drug screening. For example:

- Hydrazone Synthesis: Condensation with various aldehydes and ketones yields pyrazole-hydrazone derivatives, a class of compounds known for a wide spectrum of biological activities, including anticancer and anti-inflammatory properties.[8]
- Heterocycle Formation: The carbohydrazide can be cyclized with different reagents to form five-membered heterocycles like 1,3,4-oxadiazoles or 1,2,4-triazoles, which are privileged scaffolds in drug design.[6]

The biological activity spectrum for pyrazole carbohydrazide derivatives is remarkably broad, encompassing anticancer, anti-inflammatory, analgesic, anticonvulsant, and antimicrobial properties.[8][9]

Detailed Experimental Protocol

This protocol describes a standard laboratory-scale synthesis. All operations involving hydrazine hydrate must be performed in a certified chemical fume hood.

3.1. Materials and Equipment

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Reagent/Material	Grade	Supplier Example	CAS No.	Notes
Ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate	≥97%	Sigma-Aldrich	113113-54-9	Starting material
Hydrazine Hydrate (55-64% solution)	Reagent Grade	Acros Organics	7803-57-8	Acute Toxicant, Corrosive, Carcinogen
Ethanol (200 Proof)	ACS Grade	Fisher Scientific	64-17-5	Reaction solvent and for recrystallization
Deionized Water	N/A	N/A	7732-18-5	For work-up
Round-bottom flask (100 mL)	Borosilicate glass	N/A	N/A	Reaction vessel
Reflux Condenser	Borosilicate glass	N/A	N/A	To prevent solvent loss
Magnetic Stirrer with Heating Mantle	N/A	N/A	N/A	For heating and agitation
Büchner Funnel and Filter Flask	N/A	N/A	N/A	For product isolation
Thin Layer Chromatography (TLC) plates	Silica Gel 60 F_{254}	N/A	N/A	For reaction monitoring

3.2. Step-by-Step Procedure

Caption: Figure 2: Experimental Workflow for Synthesis.

- Reaction Setup: To a 100 mL round-bottom flask equipped with a magnetic stir bar, add **ethyl 3-tert-butyl-1H-pyrazole-5-carboxylate** (e.g., 5.0 g, 23.8 mmol, 1.0 eq.).

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- Solvent Addition: Add ethanol (e.g., 40 mL) to the flask and stir until the ester is fully dissolved.[4]
- Reagent Addition: While stirring, carefully add hydrazine hydrate (e.g., 1.7 mL of 64% solution, ~34.7 mmol, ~1.5 eq.) to the solution dropwise.[3] The molar ratio of ester to hydrazine hydrate should be approximately 1:1.2 to 1:1.5.[3]
- Heating: Attach a reflux condenser and heat the reaction mixture to reflux (approximately 78-80°C) using a heating mantle.
- Reaction Time & Monitoring: Maintain the reflux for 3-5 hours.[4] The progress of the reaction can be monitored by TLC (e.g., using a 1:1 ethyl acetate/hexane eluent), observing the disappearance of the starting ester spot.
- Product Precipitation (Work-up): Once the reaction is complete, remove the heating mantle and allow the flask to cool to room temperature. Pour the reaction mixture slowly into a beaker containing 200 mL of ice-cold deionized water while stirring. A white solid precipitate should form immediately.
- Isolation: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the filter cake thoroughly with several portions of cold deionized water to remove any residual hydrazine.
- Purification and Drying: The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or an ethanol/water mixture. Dry the purified white crystalline solid under vacuum to a constant weight.

3.3. Quantitative Data and Expected Results

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Parameter	Value
Molar Ratio (Ester:Hydrazine)	1 : 1.5
Reaction Temperature	~78-80 °C (Reflux in Ethanol)
Reaction Time	3 - 5 hours
Expected Yield	> 90%
Product Appearance	White crystalline solid
Melting Point	~177 °C[7]

Critical Safety and Handling Protocol

WARNING: Hydrazine is a hazardous substance and requires strict safety protocols.[10]

- Toxicity and Hazards: Hydrazine is toxic if swallowed, in contact with skin, or if inhaled.[11] It causes severe skin burns and eye damage, may cause an allergic skin reaction, and is a suspected human carcinogen.[11]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including:
  - Chemical-resistant gloves (neoprene or nitrile).
  - Chemical splash goggles and a face shield.
  - A flame-resistant lab coat.
- Engineering Controls: All manipulations must be conducted inside a properly functioning chemical fume hood to avoid inhalation of vapors.[12] An emergency eyewash and safety shower must be readily accessible.
- Handling:
  - Avoid direct contact with skin, eyes, and clothing.[13]
  - Keep away from incompatible materials such as oxidizing agents, acids, and metal oxides, as violent reactions can occur.[12]

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- Keep containers tightly closed and store in a cool, dry, well-ventilated area.[13]

- Spill and Waste Disposal:
  - In case of a spill, evacuate the area. Neutralize small spills with a dilute oxidizing agent like calcium hypochlorite solution, and absorb with an inert material (e.g., vermiculite).
  - All waste containing hydrazine must be collected in a designated, labeled hazardous waste container and disposed of according to institutional and local environmental regulations. Do not pour down the drain.

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